

An In-depth Technical Guide to 2-(2-(phenylthio)ethoxy)ethanamine

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Compound of Interest

Compound Name: 2-[2-(Phenylsulfanyl)ethoxy]ethan-1-amine

Cat. No.: B13261008

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This technical guide provides a comprehensive overview of the chemical structure, proposed synthesis, and predicted physicochemical and spectroscopic properties of 2-(2-(phenylthio)ethoxy)ethanamine. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who may have an interest in this and structurally related molecules. Given the apparent novelty of this specific compound, this guide emphasizes predictive methodologies grounded in established chemical principles and data from analogous structures.

Introduction and Overview

2-(2-(phenylthio)ethoxy)ethanamine is a bifunctional organic molecule incorporating a primary amine, an ether linkage, and a thioether moiety. The presence of these distinct functional groups suggests its potential utility as a versatile building block in medicinal chemistry and material science. The primary amine allows for the formation of amides, sulfonamides, and other derivatives, while the phenylthio group can be involved in further chemical transformations or modulate the electronic and lipophilic properties of the molecule. The ethoxy linker provides conformational flexibility.

As this compound is not readily commercially available and appears to be sparsely documented in scientific literature, this guide will provide a theoretical yet practical framework for its synthesis and characterization.

Physicochemical Properties

The physicochemical properties of 2-(2-(phenylthio)ethoxy)ethanamine can be predicted based on its constituent functional groups. A summary of these predicted properties is presented in Table 1.

Property	Predicted Value/Information	Justification
Molecular Formula	C10H15NOS	Based on the chemical structure.
Molecular Weight	197.30 g/mol	Calculated from the molecular formula.
Appearance	Colorless to pale yellow oil	By analogy to similar short-chain amines and thioethers.
Boiling Point	> 200 °C (estimated)	Higher than analogous compounds like 2-(phenylthio)ethanol due to the additional aminoethoxy group increasing molecular weight and hydrogen bonding potential.
Solubility	Soluble in common organic solvents (e.g., DCM, THF, methanol). Limited solubility in water, but likely soluble in acidic aqueous solutions due to protonation of the amine.	Based on the presence of both hydrophobic (phenylthio) and hydrophilic (amino, ether) groups.
pKa (amine)	~9-10 (estimated)	Typical range for a primary alkylamine.

Proposed Synthesis Protocol

The synthesis of 2-(2-(phenylthio)ethoxy)ethanamine can be approached through a nucleophilic substitution reaction, a cornerstone of organic synthesis. A plausible and efficient route involves the reaction of thiophenol with a suitable electrophile derived from 2-(2-aminoethoxy)ethanol. To prevent side reactions with the amine functionality, a protection-deprotection strategy is advisable.

Rationale for the Synthetic Approach

The chosen synthetic pathway leverages the high nucleophilicity of the thiophenolate anion and the reliability of the Williamson ether synthesis and its thioether counterpart. The use of a protecting group for the amine is a standard and necessary precaution to prevent its reaction with the electrophilic center intended for the thiol. Phthalimide is selected as a suitable protecting group due to its robustness and straightforward removal via hydrazinolysis.

Proposed Synthetic Workflow



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Caption: Proposed multi-step synthesis of 2-(2-(phenylthio)ethoxy)ethanamine.

Detailed Experimental Procedure

Step 1: Synthesis of N-(2-(2-hydroxyethoxy)ethyl)phthalimide

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add 2-(2-aminoethoxy)ethanol (1 equivalent), phthalic anhydride (1 equivalent), and toluene (sufficient to suspend the reagents).
- Heat the mixture to reflux and continue heating until no more water is collected in the Dean-Stark trap (typically 4-6 hours).
- Cool the reaction mixture to room temperature. The product may precipitate out.
- Filter the solid product and wash with cold toluene or hexanes.
- Recrystallize from a suitable solvent (e.g., ethanol) to obtain pure N-(2-(2-hydroxyethoxy)ethyl)phthalimide.

Step 2: Synthesis of N-(2-(2-tosyloxyethoxy)ethyl)phthalimide

- Dissolve N-(2-(2-hydroxyethoxy)ethyl)phthalimide (1 equivalent) in anhydrous pyridine or dichloromethane in a flask under a nitrogen atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Add p-toluenesulfonyl chloride (TsCl) (1.1 equivalents) portion-wise, maintaining the temperature at 0 °C.
- Allow the reaction to warm to room temperature and stir overnight.
- Quench the reaction by slowly adding cold water.
- Extract the product with dichloromethane.
- Wash the organic layer sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the tosylated product.

Step 3: Synthesis of N-(2-(2-(phenylthio)ethoxy)ethyl)phthalimide

- To a solution of thiophenol (1.1 equivalents) in dimethylformamide (DMF), add potassium carbonate (1.5 equivalents).
- Stir the mixture at room temperature for 30 minutes to form the thiophenolate.
- Add a solution of N-(2-(2-tosyloxyethoxy)ethyl)phthalimide (1 equivalent) in DMF to the reaction mixture.
- Heat the reaction to 80 °C and stir for 4-6 hours, monitoring the reaction by TLC.
- After completion, cool the reaction to room temperature and pour it into water.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with water and brine.
- Dry over anhydrous sodium sulfate, filter, and concentrate in vacuo.
- Purify the crude product by column chromatography on silica gel.

Step 4: Synthesis of 2-(2-(phenylthio)ethoxy)ethanamine

- Dissolve N-(2-(2-(phenylthio)ethoxy)ethyl)phthalimide (1 equivalent) in ethanol in a round-bottom flask.
- Add hydrazine monohydrate (5-10 equivalents).
- Heat the mixture to reflux for 4-8 hours. A precipitate of phthalhydrazide will form.
- Cool the reaction to room temperature and filter off the precipitate.
- Concentrate the filtrate under reduced pressure.

- Dissolve the residue in dichloromethane and wash with water to remove any remaining hydrazine.
- Acidify the aqueous layer with 1M HCl and wash with dichloromethane to remove any non-basic impurities.
- Basify the aqueous layer with 2M NaOH and extract the product with dichloromethane.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the final product, 2-(2-(phenylthio)ethoxy)ethanamine.

Predicted Spectroscopic Data

The following spectroscopic data are predicted for 2-(2-(phenylthio)ethoxy)ethanamine based on the analysis of structurally similar compounds.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The predicted ¹H NMR spectrum in CDCl₃ would exhibit the following signals:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~7.40-7.20	m	5H	Ar-H	Typical region for protons on a phenyl ring.
~3.70	t	2H	Ph-S-CH ₂ -CH ₂ -O	Protons on a carbon adjacent to an ether oxygen.
~3.55	t	2H	O-CH ₂ -CH ₂ -NH ₂	Protons on a carbon adjacent to an ether oxygen and beta to an amine.
~3.15	t	2H	Ph-S-CH ₂ -CH ₂ -O	Protons on a carbon adjacent to a sulfur atom are deshielded. Based on data for 2-(phenylthio)ethanol. [1]
~2.85	t	2H	O-CH ₂ -CH ₂ -NH ₂	Protons on a carbon adjacent to a primary amine.
~1.50	br s	2H	NH ₂	Broad singlet for amine protons, which can exchange; its position is concentration-dependent.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The predicted ¹³C NMR spectrum in CDCl₃ would show the following signals:

Chemical Shift (δ, ppm)	Assignment	Rationale
~135.0	Ar-C (ipso)	Quaternary carbon of the phenyl ring attached to sulfur.
~130.0	Ar-CH (para)	Aromatic CH carbons.
~129.0	Ar-CH (ortho/meta)	Aromatic CH carbons.
~126.0	Ar-CH (ortho/meta)	Aromatic CH carbons.
~70.0	Ph-S-CH ₂ -CH ₂ -O	Carbon adjacent to an ether oxygen.
~69.0	O-CH ₂ -CH ₂ -NH ₂	Carbon adjacent to an ether oxygen.
~41.0	O-CH ₂ -CH ₂ -NH ₂	Carbon adjacent to a primary amine.
~35.0	Ph-S-CH ₂ -CH ₂ -O	Carbon adjacent to a sulfur atom. Based on data for ethyl phenyl sulfide. ^[2]

Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for the primary amine and thioether functionalities.

Wavenumber (cm-1)	Intensity	Assignment	Rationale
3400-3250	Medium, two bands	N-H stretch	Characteristic for a primary amine (asymmetric and symmetric stretches). [3][4]
3060-3010	Medium-Weak	C-H stretch (aromatic)	Typical for C-H bonds on a phenyl ring.
2950-2850	Medium-Strong	C-H stretch (aliphatic)	For the CH ₂ groups in the ethoxy-ethanamine chain.
1650-1580	Medium	N-H bend (scissoring)	Characteristic for a primary amine.[3][4]
1580, 1480	Medium-Strong	C=C stretch (aromatic)	Phenyl ring skeletal vibrations.
1250-1020	Strong	C-O stretch (ether) and C-N stretch (aliphatic amine)	Overlapping region for these stretches.[3][5]
~740, ~690	Strong	C-H out-of-plane bend (aromatic)	Indicative of a monosubstituted benzene ring.
715-670	Medium-Weak	C-S stretch	Characteristic for an aryl thioether.[6]

Mass Spectrometry (MS)

Electron ionization (EI) or electrospray ionization (ESI) would be suitable methods for mass analysis.

- Molecular Ion (M⁺•) or [M+H]⁺: Expected at m/z = 197 (EI) or 198 (ESI).
- Key Fragmentation Patterns:

- Alpha-cleavage adjacent to the nitrogen atom, resulting in the loss of CH_2NH_2 or the formation of an iminium ion.
- Cleavage of the C-S bond, leading to fragments corresponding to the phenylthio group ($m/z = 109$) and the remaining chain.
- Cleavage of the ether C-O bonds.

Safety and Handling

As with any chemical substance, 2-(2-(phenylthio)ethoxy)ethanamine should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood.

Based on its functional groups, the compound should be considered:

- Irritating: Amines can be corrosive and irritating to the skin, eyes, and respiratory tract.
- Harmful if swallowed or inhaled.
- Stench: Thiophenol and other thioethers often have strong, unpleasant odors.

Store in a tightly sealed container in a cool, dry place away from oxidizing agents.

Potential Applications

The unique combination of a primary amine, an ether linkage, and a phenylthio group makes 2-(2-(phenylthio)ethoxy)ethanamine a potentially valuable intermediate for:

- **Pharmaceutical Synthesis:** The primary amine can be a key attachment point for building larger, more complex molecules with potential biological activity. The phenylthio group can modulate lipophilicity and metabolic stability.
- **Ligand Development:** The nitrogen and sulfur atoms can act as coordination sites for metal ions, suggesting applications in catalysis or the development of metal-based therapeutics.
- **Material Science:** This molecule could be used to functionalize surfaces or polymers, imparting specific properties such as hydrophilicity, reactivity, or metal-binding capabilities.

Conclusion

While 2-(2-(phenylthio)ethoxy)ethanamine is not a widely documented compound, its synthesis is achievable through established synthetic organic chemistry methodologies. This guide provides a robust, scientifically-grounded framework for its preparation and characterization. The predicted spectroscopic data offer a reliable reference for researchers who undertake the synthesis of this and related novel chemical entities. The versatile nature of its functional groups suggests that 2-(2-(phenylthio)ethoxy)ethanamine could be a valuable tool in various areas of chemical and pharmaceutical research.

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